

physical and chemical properties of 2,6,8-Trichloropurine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,6,8-Trichloropurine*

Cat. No.: *B1237924*

[Get Quote](#)

An In-depth Technical Guide to 2,6,8-Trichloropurine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the physical, chemical, and reactive properties of **2,6,8-trichloropurine**, a key intermediate in the synthesis of a wide range of biologically active purine derivatives.

Core Physical and Chemical Properties

2,6,8-Trichloropurine is a synthetically versatile scaffold used in the development of various therapeutic agents, including kinase inhibitors and anticancer drugs.^[1] Its utility stems from the three chlorine atoms that can be selectively substituted.^[2] The fundamental properties of this compound are summarized below.

Property	Value	Source(s)
CAS Number	2562-52-9	[3] [4] [5]
Molecular Formula	C ₅ HCl ₃ N ₄	[3] [5] [6] [7]
Molecular Weight	223.45 g/mol	[5] [6] [8]
Appearance	White to yellow solid	[4]
Boiling Point	281.8 °C at 760 mmHg (Predicted)	[4]
Density	2.17 ± 0.1 g/cm ³ (Predicted)	[5]
LogP (Octanol/Water Partition Coefficient)	1.78 - 2.4	[6] [9]
Storage Temperature	2-8°C	[5]
Synonyms	2,6,8-Trichloro-9H-purine, 2,6,8-Trichloro-1H-purine, NSC 23718	[3] [4] [5]

Synthesis and Experimental Protocols

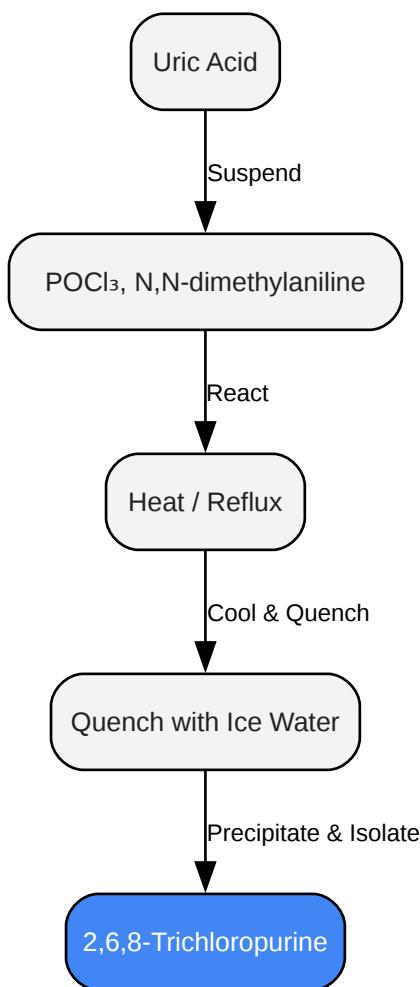
The synthesis of **2,6,8-trichloropurine** is most commonly achieved through the chlorination of uric acid, a readily available starting material. The Traube and Fischer synthesis methods are foundational in purine chemistry.[\[10\]](#)[\[11\]](#)

A prevalent method for synthesizing **2,6,8-trichloropurine** involves the reaction of uric acid with a chlorinating agent, such as phosphorus oxychloride (POCl₃), often in the presence of a tertiary amine like N,N-dimethylaniline or a phase-transfer catalyst.

Experimental Protocol:

- **Mixing Reagents:** In a reaction vessel equipped for reflux and protection from moisture, uric acid is suspended in an excess of phosphorus oxychloride.
- **Addition of Catalyst:** A catalytic amount of N,N-dimethylaniline is added to the suspension.

- Reflux: The mixture is heated to reflux and maintained at this temperature for several hours until the reaction is complete, which can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After cooling, the excess phosphorus oxychloride is carefully removed under reduced pressure. The resulting residue is then cautiously quenched by pouring it onto crushed ice.
- Isolation: The crude **2,6,8-trichloropurine** precipitates as a solid and is collected by filtration, washed with cold water, and dried.
- Purification: The crude product can be further purified by recrystallization from a suitable solvent.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **2,6,8-trichloropurine**.

Characterization of **2,6,8-trichloropurine** typically involves chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC):

A reverse-phase HPLC method can be employed for purity analysis.[\[9\]](#)

- Column: Newcrom R1 or equivalent C18 column.[\[9\]](#)
- Mobile Phase: A gradient of acetonitrile and water, with an acidic modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.[\[9\]](#)
- Detection: UV detection at a wavelength of approximately 265 nm.[\[12\]](#)

Spectroscopic Methods:

- Mass Spectrometry (MS): Electron Ionization (EI-MS) or Electrospray Ionization (ESI-MS) can confirm the molecular weight (m/z for $[M]^+ \approx 222, 224, 226$ based on chlorine isotopes).[\[13\]](#)[\[14\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic peaks for the purine ring system.[\[7\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR will show a signal for the N-H proton, while ^{13}C NMR will display signals for the carbon atoms of the purine core.

Chemical Reactivity and Applications

The chemical behavior of **2,6,8-trichloropurine** is dominated by nucleophilic aromatic substitution ($\text{S}_{\text{n}}\text{Ar}$) reactions, which allows for the stepwise functionalization of the purine core.

The three chlorine atoms on the purine ring exhibit different reactivities towards nucleophiles. This differential reactivity is crucial for the selective synthesis of polysubstituted purine derivatives. The generally accepted order of reactivity for nucleophilic displacement is:

$\text{C6} > \text{C2} > \text{C8}$ [\[2\]](#)

This selectivity allows for the controlled, stepwise introduction of different functional groups. For example, reacting **2,6,8-trichloropurine** with one equivalent of an amine at a lower temperature will preferentially substitute the chlorine at the C6 position.[2][15] Subsequent reactions with different nucleophiles under more forcing conditions can then target the C2 and, finally, the C8 positions.[2]



[Click to download full resolution via product page](#)

Caption: Stepwise nucleophilic substitution pathway of **2,6,8-trichloropurine**.

Modern synthetic methods, such as palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Stille), have significantly expanded the synthetic utility of **2,6,8-trichloropurine**.[1] These reactions enable the formation of carbon-carbon bonds, allowing for the introduction of aryl, alkenyl, and alkynyl groups at specific positions on the purine core.[1][16] This has been instrumental in creating large libraries of novel purine analogues for drug discovery.[1]

The purine scaffold is a "privileged structure" in medicinal chemistry due to its presence in essential biomolecules like ATP and GTP.[1] Derivatives synthesized from **2,6,8-trichloropurine** are widely investigated as:

- Kinase Inhibitors: By mimicking the ATP structure, these compounds can act as competitive inhibitors for various kinases, which are key targets in cancer therapy.[1]
- Anticancer and Antiviral Agents: As purine antagonists, these molecules can interfere with nucleic acid synthesis, thereby inhibiting the proliferation of cancer cells and viruses.[1]

Safety and Handling

2,6,8-Trichloropurine is considered a hazardous substance.

- Hazards: Causes skin and serious eye irritation, and may cause respiratory irritation.[17]
- Precautions: Handle in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves and eye protection.[17][18] Avoid breathing dust.[17]

Wash hands thoroughly after handling.[[17](#)]

- Storage: Store in a tightly closed container in a dry, well-ventilated place.[[5](#)][[18](#)] The material may be light and moisture-sensitive.[[17](#)]

Users must consult the full Safety Data Sheet (SDS) before handling this compound.[[17](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 2,6,8-Trichloropurine | 2562-52-9 | Benchchem [benchchem.com]
- 2. 2,6,8-Trichloro-7-methylpurine | 16404-16-3 | Benchchem [benchchem.com]
- 3. BioOrganics [bioorganics.biz]
- 4. americanelements.com [americanelements.com]
- 5. 2,6,8-TRICHLOROPURINE | 2562-52-9 [amp.chemicalbook.com]
- 6. 2,6,8-trichloro-5H-purine | C5HCl3N4 | CID 409798 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Purine, 2,6,8-trichloro- [webbook.nist.gov]
- 8. 2,6,8-TRICHLOROPURINE | 2562-52-9 [chemicalbook.com]
- 9. 2,6,8-Trichloropurine | SIELC Technologies [sielc.com]
- 10. shivajicollege.ac.in [shivajicollege.ac.in]
- 11. scribd.com [scribd.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- 13. rsc.org [rsc.org]
- 14. Exploration of novel 6,8,9-trisubstituted purine analogues: synthesis, in vitro biological evaluation, and their effect on human cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. avcr.cz [avcr.cz]

- 17. sigmaaldrich.com [sigmaaldrich.com]
- 18. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,6,8-Trichloropurine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237924#physical-and-chemical-properties-of-2-6-8-trichloropurine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com